

Essential Safety and Operational Guide for 2,5-Dichloronicotinaldehyde

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Compound of Interest

Compound Name: 2,5-Dichloronicotinaldehyde

Cat. No.: B063489

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This guide provides critical safety and logistical information for the handling and disposal of **2,5-Dichloronicotinaldehyde**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical Profile and Hazards

2,5-Dichloronicotinaldehyde is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data sheets, it is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation. It is harmful if swallowed.[1] The toxicological properties have not been thoroughly investigated, warranting a cautious approach.[2]

Physical and Chemical Properties

Molecular Formula	C ₆ H ₃ Cl ₂ NO[2][3]
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Molecular Weight	176.00 g/mol [2][3]
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Appearance	White to light green solid
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Storage Temperature	Inert atmosphere, store in freezer, under -20°C[4][5]
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Hazard Statements	Precautionary Statements
H302: Harmful if swallowed.[1][6]	P261: Avoid breathing dust.[7]
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.[7]
H319: Causes serious eye irritation	P270: Do not eat, drink or smoke when using this product.[6][7]
H335: May cause respiratory irritation	P280: Wear protective gloves/ eye protection/ face protection.[7]
P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [6][7]	
P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]	
P501: Dispose of contents/ container to an approved waste disposal plant.[1]	

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when handling **2,5-Dichloronicotinaldehyde**. The following table outlines the required PPE.

Protection Type	Specific Equipment	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection.[8] A face shield may be necessary for splash hazards.	To prevent eye irritation or serious eye damage from dust or splashes.[9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[2] A lab coat or chemical-resistant suit is required.[10]	To prevent skin contact and irritation. Proper glove removal technique must be used to avoid skin contact with the product's outer surface.[2]
Respiratory Protection	Use a NIOSH-approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is suitable. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]	To prevent respiratory tract irritation from inhalation of dust.
Footwear	Closed-toe shoes, preferably safety footwear.[11]	To protect feet from spills.

Operational Plan: Step-by-Step Guidance

A systematic workflow is critical to ensure safety and proper handling of **2,5-Dichloronicotinaldehyde**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[12] The container should be kept

tightly closed and stored under an inert atmosphere.[12] For long-term storage, keep in a freezer at temperatures under -20°C.[4][5]

- Labeling: Ensure the container is clearly labeled with the chemical name and associated hazards.

Handling and Use

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[12]
- Avoid Dust Formation: Take necessary precautions to avoid the formation of dust during handling.[2]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[12][13] Do not eat, drink, or smoke in the work area.[12]
- Spill Preparedness: Have a spill kit readily available. In case of a spill, avoid creating dust.[2] Sweep up the spilled material and place it in a suitable, closed container for disposal.[2]

First Aid Measures

Immediate response is crucial in the event of exposure.

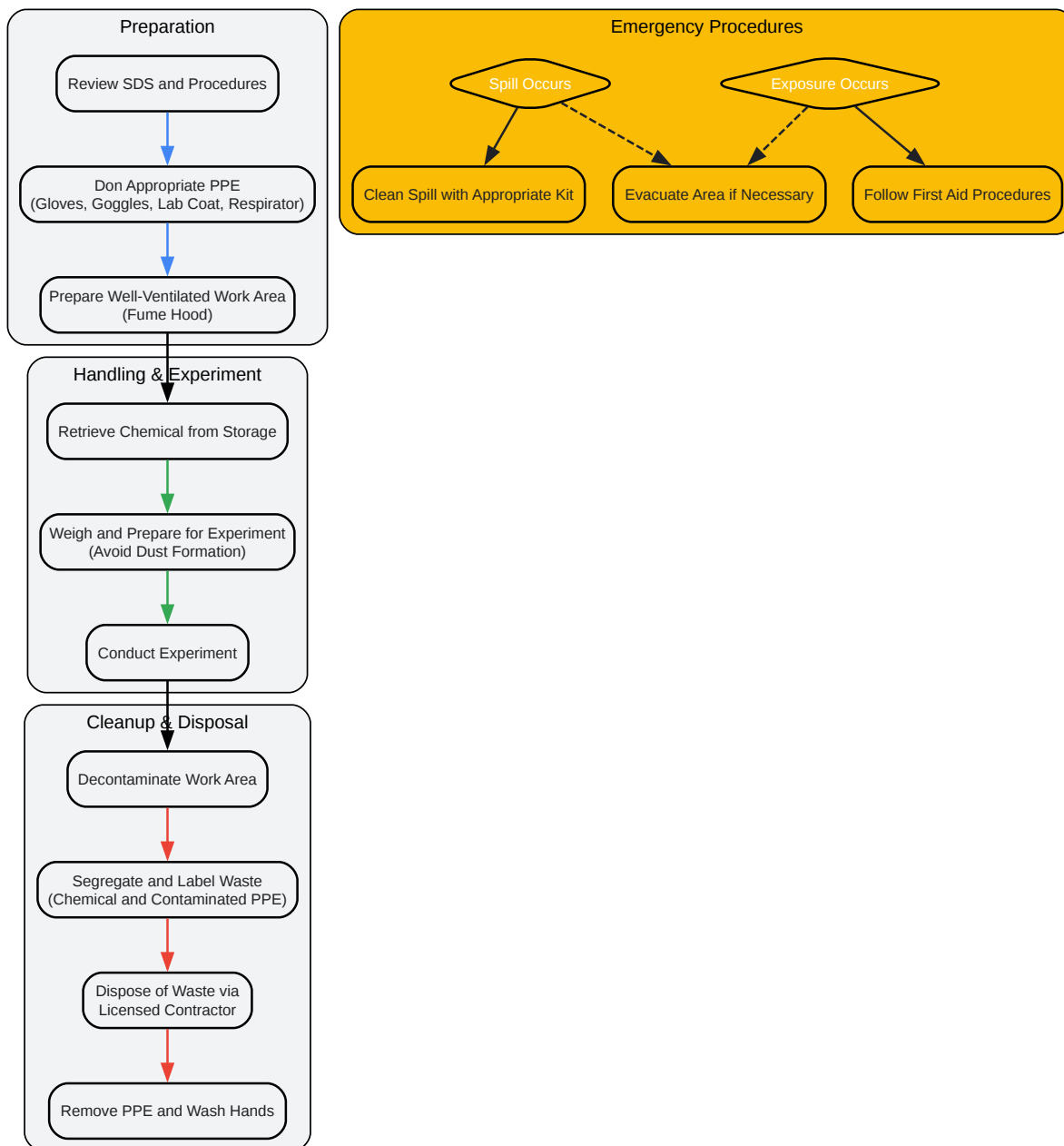
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek medical attention.[2][14]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2][14] Remove contaminated clothing. If skin irritation persists, seek medical advice.
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][14]
Ingestion	Do NOT induce vomiting.[12] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[12]

Disposal Plan

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical and its container through a licensed waste disposal contractor.[9] Do not dispose of it into the sewer system or the environment.[2][9]
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable regulations.[2]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **2,5-Dichloronicotinaldehyde** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2,5-Dichloronicotinaldehyde**.

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